Solubility Profile of Flumequine: A Guide to Pre-formulation and Development

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Compound of Interest

Compound Name:	*(R)-Flumequine*
CAS No.:	*215178-95-3*
Cat. No.:	*B121472*

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Introduction: The Foundational Importance of Solubility

Flumequine is a first-generation fluoroquinolone antibiotic that functions by inhibiting bacterial DNA gyrase and topoisomerase II, crucial enzymes for DNA replication and transcription.[1] While it has largely been superseded in clinical use, its distinct chemical structure continues to make it a subject of interest in medicinal chemistry and toxicology research. For any active pharmaceutical ingredient (API), solubility is a critical, non-negotiable physicochemical property that governs its behavior from the moment of formulation to its ultimate bioavailability in vivo.[2] Poor solubility can lead to low absorption, inadequate therapeutic effect, and high inter-patient variability, making it a primary hurdle in drug development.[2]

This guide provides a comprehensive technical overview of the solubility of Flumequine. We will delve into its core physicochemical characteristics, present known solubility data across a range of relevant solvents, and provide a field-proven, standardized protocol for the experimental determination of its equilibrium solubility. The insights herein are designed to empower researchers to make informed decisions during pre-formulation, analytical method development, and toxicological studies.

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A Note on Chirality: This guide primarily references data for Flumequine, which is often supplied as a racemic mixture of its (R) and (S) enantiomers. Enantiomer-specific solubility data is scarce. For achiral solvent systems, the solubility of the racemate is generally considered representative.

Core Physicochemical Characteristics of Flumequine

Understanding the fundamental properties of a molecule is paramount to predicting its solubility behavior. The interplay of its molecular structure, acidity, and lipophilicity provides a causal basis for its performance in different solvent systems.

These characteristics are summarized below. The molecule's acidic pKa is a dominant factor, predicting a significant increase in solubility in aqueous media as the pH rises above ~6.3, due to the deprotonation of the carboxylic acid group.[3] Conversely, its logP value suggests a moderate lipophilicity, indicating that while it prefers organic environments over water, it is not excessively greasy.[3][4]

Property	Value	Source(s)
Molecular Formula	$C_{14}H_{12}FNO_3$	[3][5]
Molecular Weight	261.25 g/mol	[3][5]
Appearance	White to off-white crystalline powder	[4][5][6]
Melting Point	253-255 °C	[3][5][7]
pKa (Acidic)	6.27 - 6.5	[3][4][8]
logP (Octanol/Water)	1.6 - 2.56	[3][4]

Flumequine Solubility Profile: A Comparative Overview

The solubility of Flumequine has been qualitatively and quantitatively assessed in a variety of aqueous and organic solvents. The data clearly illustrates its character as a poorly water-

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soluble weak acid. Its solubility is exceptionally low in neutral aqueous media but increases significantly in alkaline conditions where the molecule can form a more soluble salt.[3][6][7] Organic solvents, particularly polar aprotic ones like DMSO, are effective at dissolving Flumequine.[1]

Solvent System	Classification	Value (at specified temp.)	Source(s)
Water (pH 7, 20°C)	High (per source)	2190 mg/L	[4]
Water	Practically Insoluble	-	[3][5][6][7]
Dimethyl Sulfoxide (DMSO)	Soluble	7.69 mg/mL (29.44 mM)	[1]
Dilute Alkaline Solutions	Freely Soluble	-	[3][6]
1M Ammonium Hydroxide	Soluble	50 mg/mL	[7][8]
Methylene Chloride	Sparingly Soluble	-	[6]
Acetone	Sparingly Soluble	-	[6]
Ethanol (96%)	Slightly Soluble	-	[6]
Methanol	Very Slightly Soluble	-	[6]
Chloroform	Slightly Soluble	-	[7]
Benzene	Insoluble	-	[7]

Note: The term "High" solubility for water at pH 7 from one source appears inconsistent with multiple other sources describing it as "practically insoluble."[3][4][5][6][7] This highlights the critical importance of standardized experimental determination.

Standardized Protocol for Equilibrium Solubility Determination

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To ensure data is reliable, reproducible, and accurately reflects the true thermodynamic limit of solubility, a validated and standardized methodology is essential. While various methods exist, the Shake-Flask Method remains the universally accepted gold standard for determining equilibrium solubility due to its robustness and direct measurement principle.[9][10]

Pillar of Trustworthiness: The Shake-Flask Method

This method is founded on the principle of allowing a compound to achieve true thermodynamic equilibrium between its solid state and a saturated solution. This is distinct from kinetic solubility assays, which can often overestimate solubility due to the formation of supersaturated solutions.[9][11] The shake-flask method provides the definitive solubility value required for biopharmaceutical classification (BCS) and robust pre-formulation studies.[12]

Experimental Rationale & Causality

Every step in the protocol is designed to eliminate variables and ensure a self-validating system:

- Use of Excess Solid: An excess of the API is added to the solvent to guarantee that the resulting solution is saturated. This is the fundamental requirement for measuring equilibrium solubility.[9]
- Temperature Control: Solubility is a temperature-dependent thermodynamic quantity. For biopharmaceutical relevance, experiments are typically conducted at 37 ± 1 °C to mimic physiological conditions.[13]
- Extended Equilibration: Reaching equilibrium is not instantaneous. For poorly soluble compounds, agitation for 24 to 48 hours is often necessary to ensure the dissolution rate has fully ceased and the concentration is stable.[9] Shorter times risk underestimating the true solubility.
- Phase Separation: It is critical to completely separate the undissolved solid from the saturated liquid phase before analysis. Incomplete separation is a common source of error, leading to artificially high results. High-speed centrifugation or filtration with a chemically inert filter (e.g., PTFE) is required.[12][14]

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- Specific & Validated Analytical Method: The concentration of the dissolved API in the filtrate must be measured using a specific, linear, and validated method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV), to ensure accuracy.[10]

Workflow Visualization: Shake-Flask Protocol

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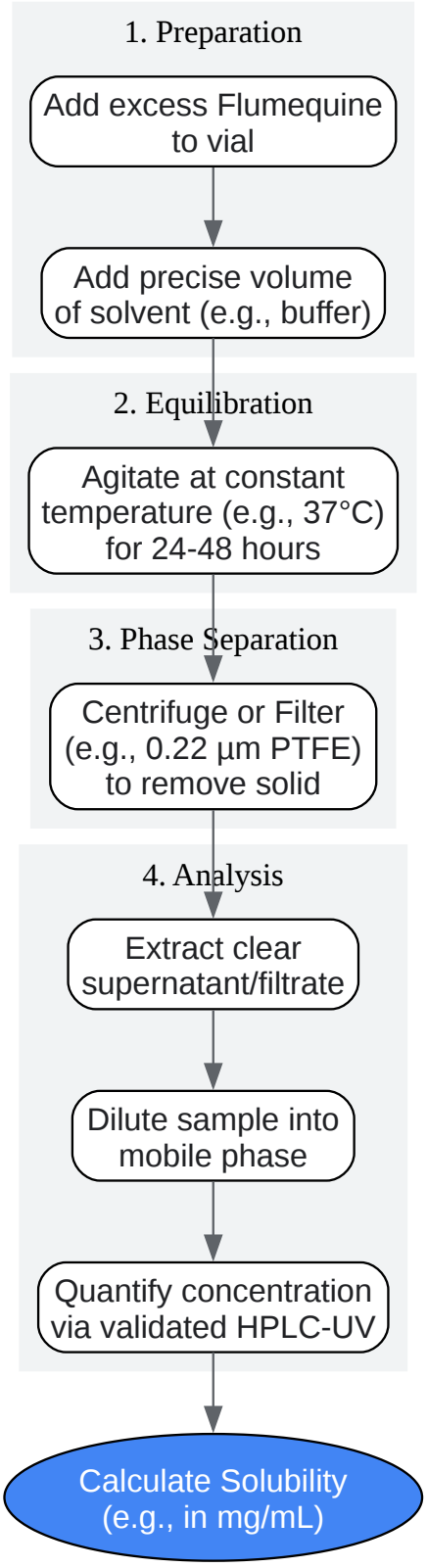

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Caption: Workflow of the Shake-Flask Method for Equilibrium Solubility.

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Step-by-Step Experimental Protocol

- Preparation: To a series of glass vials, add an excess amount of solid **(R)-Flumequine** (e.g., 5-10 mg). The exact mass should be sufficient to ensure undissolved solid remains at the end of the experiment.
- Solvent Addition: Add a precise volume (e.g., 2 mL) of the desired pre-heated solvent (e.g., pH 1.2, 4.5, 6.8 buffers; organic solvents) to each vial.
- Equilibration: Seal the vials and place them in an orbital shaker or tumbling rotator set to a constant temperature (e.g., 37 °C). Agitate for a pre-determined time (typically 24 hours for initial screening, with samples taken at 24 and 48 hours to confirm equilibrium has been reached).[9]
- Phase Separation: Following equilibration, remove the vials and allow them to stand briefly. Carefully withdraw the supernatant and filter it through a 0.22 µm chemically-resistant syringe filter (e.g., PTFE) into a clean vial. The first few drops should be discarded to saturate the filter membrane.
- Sample Preparation for Analysis: Accurately dilute a known volume of the clear filtrate with a suitable solvent (typically the HPLC mobile phase) to bring the concentration within the linear range of the calibration curve.
- Quantification: Analyze the diluted samples using a validated HPLC-UV method against a set of known calibration standards.
- Calculation: Determine the concentration in the diluted sample from the calibration curve and multiply by the dilution factor to obtain the final equilibrium solubility, typically expressed in mg/mL or µg/mL.

Key Factors Influencing Flumequine Solubility

The Dominant Effect of pH

For an ionizable compound like Flumequine, pH is the most critical factor governing its aqueous solubility. Flumequine is a weak acid with a pKa of approximately 6.3.[3] At pH values well below the pKa, the molecule exists primarily in its neutral, un-ionized form, which has very low water solubility. As the pH of the solution approaches and exceeds the pKa, the carboxylic

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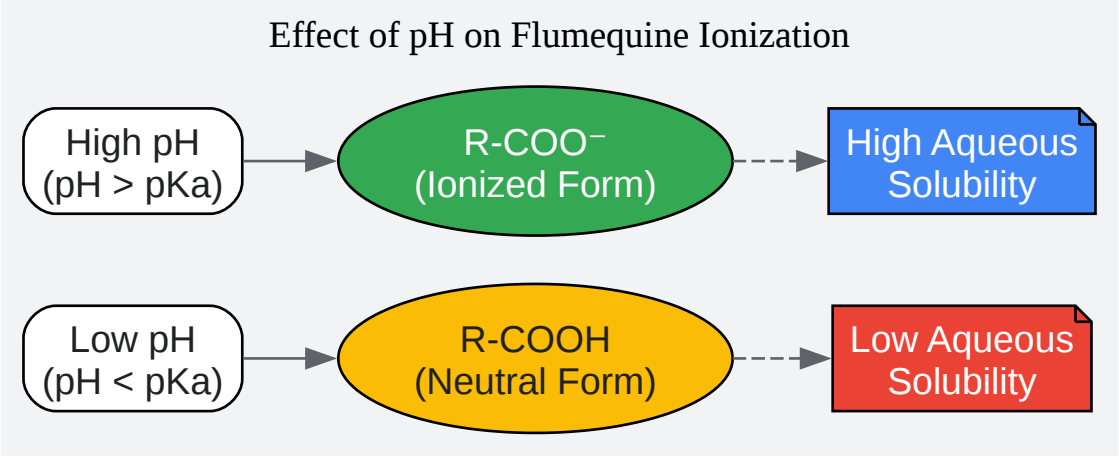
acid group deprotonates to form the carboxylate anion. This ionized form is significantly more polar and thus more soluble in water. This relationship is fundamental to its behavior in the gastrointestinal tract and is a key consideration for formulation.



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